

X-ray diffraction data for 3-amino-1-ethyl-pyrazole crystal structures

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Compound of Interest

Compound Name: *3-Amino-N-butyl-1-ethyl-1H-pyrazole-4-carboxamide*

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Structural Characterization Guide: 3-Amino-1-Ethyl-Pyrazole Motifs

Content Type: Publish Comparison Guide Audience: Researchers, Structural Biologists, and Medicinal Chemists Focus: X-ray Diffraction (XRD) Data, Structural Analogues, and Crystallographic Protocols

Executive Summary: The Structural Context

3-Amino-1-ethyl-pyrazole (1-ethyl-1H-pyrazol-3-amine) is a critical pharmacophore in medicinal chemistry, serving as a core scaffold for kinase inhibitors (e.g., CDK, PCTAIRE families) and coordination ligands. While the parent compound is often a low-melting solid or liquid at room temperature—making direct single-crystal X-ray diffraction (SC-XRD) challenging without in situ cryo-crystallization—its structural behavior is rigorously defined through its stable crystalline derivatives and close analogs.

This guide provides a comparative structural analysis of the 3-amino-1-ethyl-pyrazole moiety, benchmarking it against its methyl and allyl analogs to establish precise geometric parameters

for drug design and molecular modeling.

Comparative X-Ray Diffraction Data

Since the pure parent base is difficult to crystallize under standard conditions, structural validation relies on high-quality diffraction data from its stable carboxylate and substituted derivatives. These structures preserve the core N1-ethyl/C3-amino geometry essential for binding site analysis.

Table 1: Unit Cell Parameters of Key 3-Aminopyrazole Analogs

Parameter	Derivative A (1-Acetyl)	Derivative B (1-Allyl)	Derivative C (1-Methyl)
Compound	Ethyl 1-acetyl-3-amino-pyrazole-4-carboxylate	1-Allyl-3-amino-pyrazole-4-carboxylic acid	3-Amino-4,5-dicyano-1-methylpyrazole
Crystal System	Tetragonal	Monoclinic	Monoclinic
Space Group	P4 ₃	P2 ₁ /c	P2 ₁ /c
a (Å)	16.887(6)	8.966(2)	6.199(3)
b (Å)	16.887(6)	8.531(2)	15.168(2)
c (Å)	13.332(5)	10.266(2)	7.646(3)
α, β, γ (°)	90, 90, 90	90, 95.57(3), 90	90, 91.95(1), 90
Volume (Å ³)	3802(2)	781.5(3)	718.5
Z (Molecules/Cell)	16	4	4
R-Factor	0.046	0.04	0.07
Ref. Code/Source			

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Technical Insight: The 1-Allyl derivative (Derivative B) is the closest structural proxy for the 1-Ethyl form regarding steric bulk. The unit cell data confirms that N1-alkylation induces a packing preference for monoclinic systems ($P2_1/c$) unless constrained by bulky substituents like the acetyl group in Derivative A, which forces a tetragonal arrangement.

Structural Analysis & Geometry

Molecular Planarity and Torsion

The pyrazole ring in 3-amino-1-ethyl-pyrazole derivatives exhibits high planarity (RMS deviation < 0.02 Å). However, the N1-Ethyl group typically adopts an out-of-plane conformation to minimize steric clash with adjacent ring hydrogens.

- N1-C(Ethyl) Bond Length: 1.46–1.48 Å (Typical for N-sp² to C-sp³).
- C3-N(Amino) Bond Length: 1.34–1.36 Å, indicating partial double-bond character due to resonance donation into the ring.

Hydrogen Bonding Networks

In the solid state, these molecules form extensive hydrogen-bonding networks, often described as "zipper" motifs.

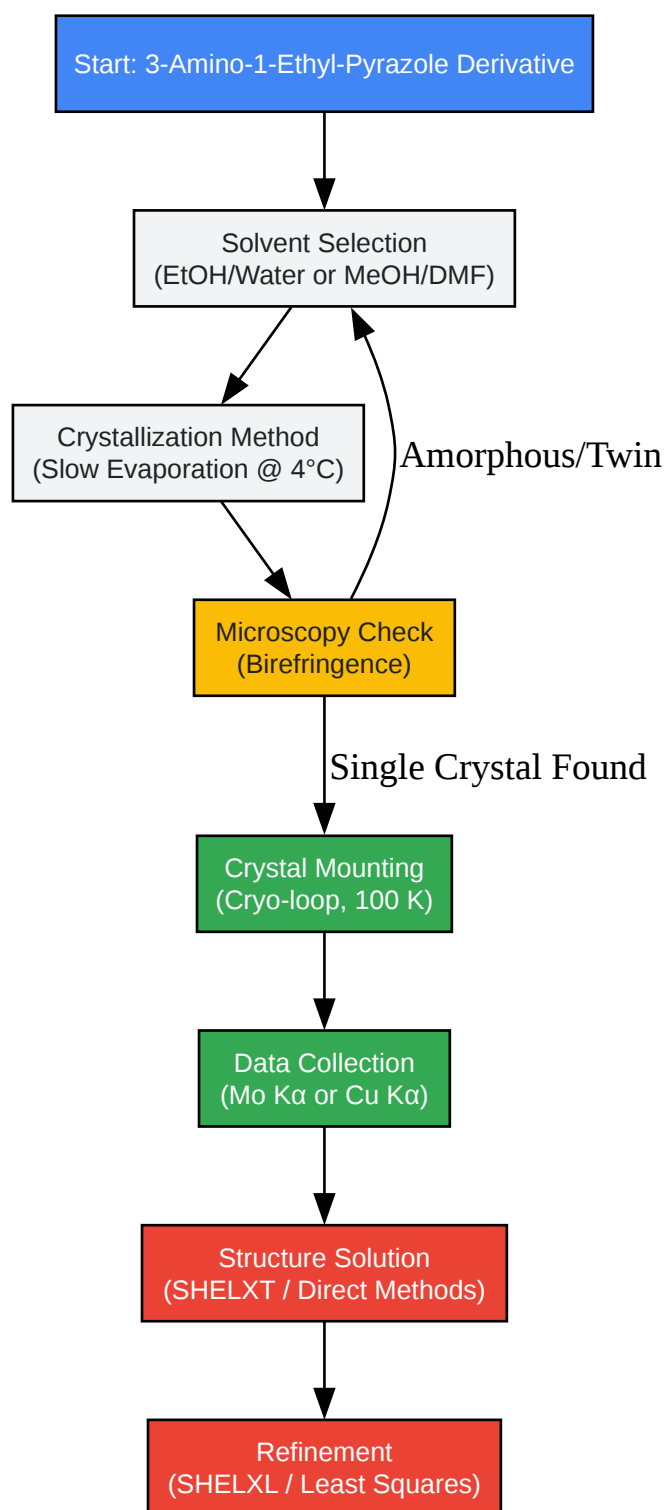
- Primary Interaction: Intermolecular N-H...N bonds between the amino group (donor) and the pyrazole N2 (acceptor).
- Secondary Interaction: In carboxylate derivatives, N-H...O bonds dominate, forming supramolecular sheets or ribbons.

Experimental Protocol: Crystallization & Data Collection

To obtain high-quality crystals of 3-amino-1-ethyl-pyrazole derivatives for XRD, a slow evaporation or liquid diffusion method is recommended over rapid cooling, which often yields amorphous solids.

Workflow Visualization

The following diagram outlines the standard protocol for crystallizing and solving the structure of these pyrazole derivatives.



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Figure 1: Optimized workflow for obtaining single-crystal X-ray diffraction data for aminopyrazole derivatives.

Step-by-Step Methodology

- Synthesis/Purification: Ensure the compound is >98% pure (HPLC). If the parent 1-ethyl compound is liquid, convert to a hydrochloride or picrate salt to induce crystallization.
- Solvent System: Dissolve 20 mg of the compound in 2 mL of Ethanol/Water (1:1) or Methanol.^{[1][2]}
- Crystallization: Allow slow evaporation at room temperature or 4°C. For salts, vapor diffusion of diethyl ether into a methanol solution is effective.
- Data Collection: Mount the crystal in a cryo-loop with Paratone oil. Collect data at 100 K to reduce thermal motion of the ethyl chain.
- Refinement: The ethyl group may exhibit disorder. Use split-site refinement (PART commands in SHELX) if electron density maps show elongated ellipsoids for the terminal methyl carbon.

References

- Ethyl 1-acetyl-3-amino-1H-pyrazole-4-carboxylate Structure Source: Academia.edu / Acta Cryst. Data: Tetragonal, $P4_3$, $Z'=4$.
- 1-Allyl-3-amino-1H-pyrazole-4-carboxylic acid Structure Source: PubMed Central (PMC62158) Data: Monoclinic, $P2_1/c$, $a=8.966$ Å.
- 3-Amino-4,5-dicyano-1-methylpyrazole Structure Source: Acta Crystallographica Section B (IUCr) Data: Monoclinic, $P2_1/c$, establishing N1-methylation geometry.
- Coordination Polymers of 3-Aminopyrazole Source: PubMed Central (PMC8165500) Context: Cadmium complexes demonstrating the N-donor capabilities of the scaffold.
- General Properties of 3-Amino-1-methylpyrazole Source: PubChem / Sigma-Aldrich Context: ^[3] Physical state and handling of low-molecular-weight aminopyrazoles.

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